Technical Guide: Physiological Effects of P2Y14 Receptor Activation by MRS 2690

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*MRS 2690*
CAS No.:	*15039-58-4*
Cat. No.:	*B1139528*

Get Quote

Executive Summary

MRS 2690 (UDP-2-thio-glucose) represents a critical molecular probe in purinergic pharmacology, functioning as a highly potent and selective agonist for the P2Y14 receptor.[1] Unlike the endogenous agonist UDP-glucose, which suffers from rapid hydrolysis by ectonucleotidases and cross-reactivity with P2Y2 receptors, **MRS 2690** offers enhanced metabolic stability and a distinct selectivity profile.

This guide details the physiological cascades initiated by **MRS 2690**, specifically its role in modulating G

-coupled signaling, immune cell degranulation, and vascular tone. It is designed for researchers utilizing **MRS 2690** to dissect P2Y14 function in inflammatory disorders, metabolic regulation, and neuropathic pain.

Molecular Pharmacology & Chemical Biology

Structural Characteristics

© 2026 BenchChem. All rights reserved.

MRS 2690 is the 2-thio analogue of UDP-glucose.[2] The substitution of the oxygen atom at the C-2 position of the uracil ring with sulfur confers two distinct advantages:

- Enhanced Affinity: The modification optimizes pi-stacking interactions within the P2Y14 binding pocket (specifically engaging residues in TM3 and TM7).
- Metabolic Resistance: It reduces susceptibility to cleavage by NPP (nucleotide pyrophosphatase/phosphodiesterase) enzymes, prolonging its half-life in in vivo and ex vivo assays.

Binding Kinetics and Selectivity

MRS 2690 is approximately 7-fold more potent than the endogenous ligand UDP-glucose at the human P2Y14 receptor.

Ligand	Target Receptor	EC (Human)	Selectivity Profile
MRS 2690	P2Y14	~49 nM	Highly Selective (>1000-fold vs P2Y2)
UDP-glucose	P2Y14	~350 nM	Moderate (Cross-reacts with P2Y2)
UDP	P2Y14 / P2Y6	~200 nM	Non-selective (Major P2Y6 agonist)

> *Critical Insight: When studying P2Y14 in tissues expressing P2Y2 (e.g., lung epithelia), UDP-glucose is an unreliable probe due to off-target calcium signals. **MRS 2690** eliminates this confounding variable.*

Signal Transduction Pathways

© 2026 BenchChem. All rights reserved.

The P2Y14 receptor is canonically coupled to the G

family of G-proteins.[3] Activation by **MRS 2690** triggers a cascade primarily defined by the inhibition of Adenylyl Cyclase (AC) and the release of G

subunits.

Primary Signaling Axis

- Ligand Binding: **MRS 2690** docks into the transmembrane bundle, inducing a conformational change.
- G-Protein Dissociation: Exchange of GDP for GTP on the G

  subunit.
- cAMP Suppression: Activated G

  inhibits Adenylyl Cyclase, reducing intracellular cAMP levels and downregulating Protein Kinase A (PKA) activity.
- Secondary Effectors (G

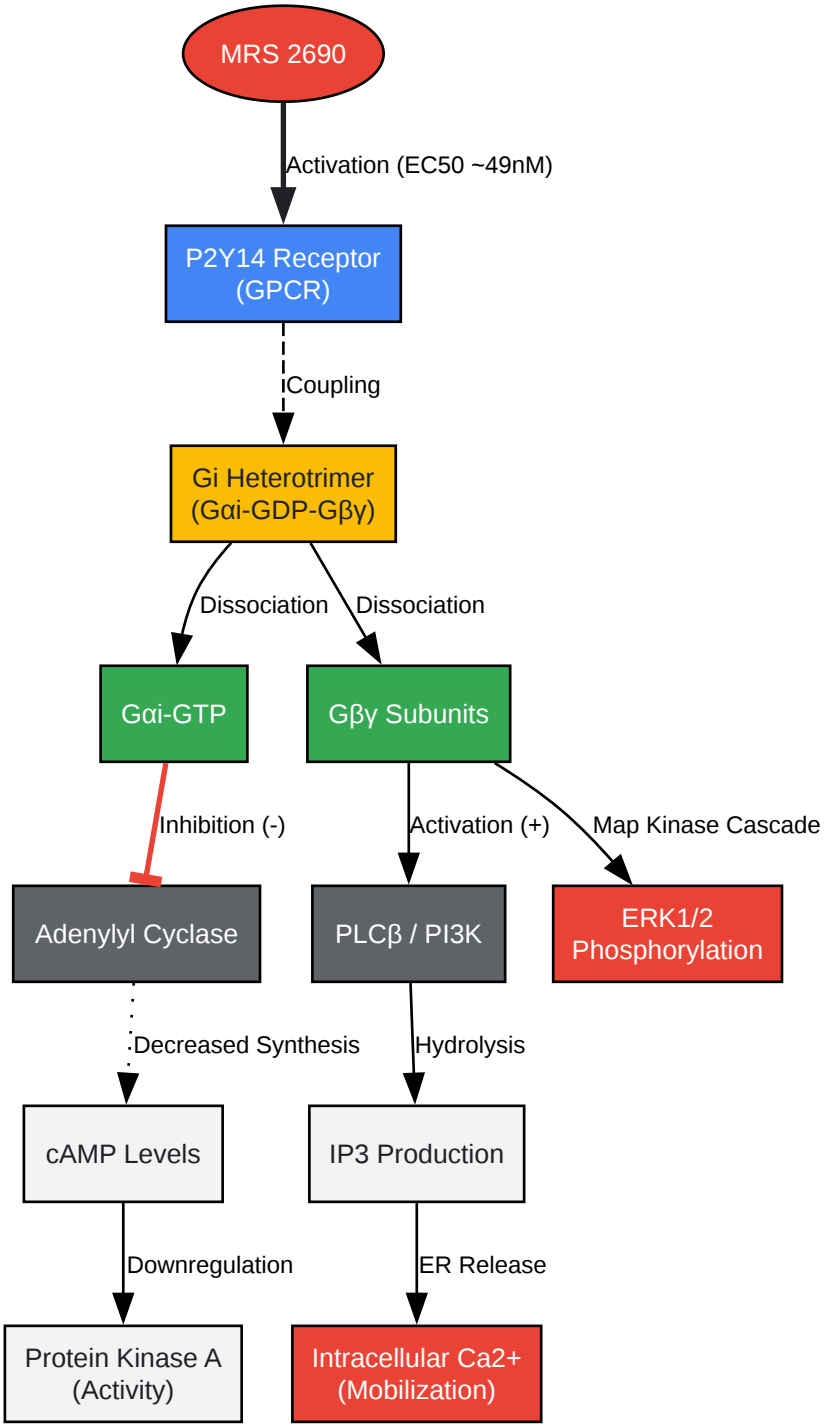
  ): The liberated

  complex activates PLC

  (in specific cell types) and PI3K, leading to Calcium mobilization and ERK1/2 phosphorylation.

Visualization of Signaling Architecture

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 1: The canonical G

-coupled signaling pathway activated by **MRS 2690**. Note the dual output: cAMP suppression (primary) and Calcium/ERK activation (secondary).

© 2026 BenchChem. All rights reserved.

Physiological Effects & Applications[4]

Immunology: Mast Cell & Neutrophil Modulation

P2Y14 is highly expressed in immune cells. **MRS 2690** acts as a chemotactic modulator.

- Mast Cells: **MRS 2690** induces degranulation in specific subtypes (e.g., RBL-2H3 cells), promoting the release of histamine and cytokines via the Ca

  /ERK axis. This makes it a vital tool for studying allergic asthma models.

- Neutrophils: Activation promotes chemotaxis towards sites of inflammation, regulating the innate immune response.

Cardiovascular: Vascular Tone Regulation

In porcine coronary arteries, **MRS 2690** induces vasoconstriction.

- Mechanism: Activation of P2Y14 on smooth muscle cells triggers Rho-kinase pathways or Ca

  sensitization, leading to isometric tension generation.

- Relevance: Researchers use **MRS 2690** to distinguish P2Y14-mediated constriction from P2Y2/P2Y6-mediated effects in vascular explants.

Metabolism: Adipose Tissue

P2Y14 activation in adipocytes inhibits lipolysis (via cAMP reduction).

- Effect: **MRS 2690** treatment mimics an "anti-lipolytic" state, potentially improving insulin sensitivity in high-fat diet models by reducing free fatty acid release.

Experimental Protocols

Protocol A: In Vitro Calcium Mobilization Assay

While P2Y14 is G

-coupled, the G

© 2026 BenchChem. All rights reserved.

subunit release often generates a robust, measurable Calcium transient in engineered cell lines or immune cells.

Objective: Quantify **MRS 2690** potency (EC

).

Materials:

- Cells: CHO-K1 stably expressing hP2Y14 or RBL-2H3 mast cells.
- Reagent: **MRS 2690** (Stock: 10 mM in water).
- Dye: Fluo-4 AM or Fura-2.

Workflow:

- Seeding: Plate cells at 50,000 cells/well in 96-well black-wall plates. Incubate 24h.
- Dye Loading: Aspirate media. Add 100 µL HBSS containing 2 µM Fluo-4 AM + 2.5 mM Probenecid (to inhibit dye extrusion). Incubate 45 min at 37°C.
- Baseline: Measure fluorescence (Ex 494nm / Em 516nm) for 30 seconds.
- Injection: Inject **MRS 2690** (final concentration range: 1 nM to 10 µM).
- Readout: Monitor peak fluorescence intensity for 120 seconds.
- Analysis: Normalize

  and plot log(agonist) vs. response to determine EC

  .

Protocol B: Ex Vivo Isometric Tension Recording

Objective: Assess physiological vasoconstriction in tissue explants.

- Preparation: Isolate porcine or murine coronary artery rings (2-3 mm length).

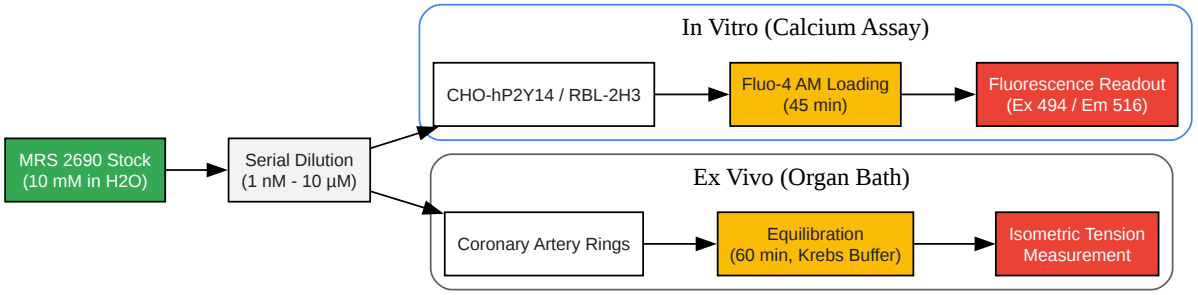
© 2026 BenchChem. All rights reserved.

- Mounting: Suspend rings in organ baths containing Krebs-Henseleit buffer (37°C, 95% O

  /5% CO

).
- Equilibration: Apply resting tension (e.g., 5g for porcine) and equilibrate for 60 min.
- Viability Check: Challenge with 60 mM KCl to confirm contractility. Wash.
- Dosing: Add **MRS 2690** cumulatively (10 nM – 10 µM) in log increments.
- Control: To verify P2Y14 specificity, pre-incubate with PPTN (selective P2Y14 antagonist) for 30 min; the **MRS 2690** response should be abolished.

Experimental Workflow Diagram



Click to download full resolution via product page

Figure 2: Parallel experimental workflows for validating **MRS 2690** activity in cellular and tissue models.

References

- Ko, H., et al. (2007). Structure-activity relationship of uridine 5'-diphosphoglucose analogues as agonists of the human P2Y14 receptor.[1][4] Journal of Medicinal Chemistry.

© 2026 BenchChem. All rights reserved.

- Abbracchio, M. P., et al. (2006). International Union of Pharmacology LVIII: Update on the P2Y G protein-coupled nucleotide receptors: from molecular mechanisms and physiology to therapeutic opportunities. Pharmacological Reviews.
- Lazarowski, E. R., & Harden, T. K. (2015). UDP-sugars as extracellular signaling molecules: cellular and physiologic consequences of P2Y14 receptor activation.[5] Molecular Pharmacology.
- Alsaqati, M., et al. (2011). The P2Y14 receptor agonist MRS2690 mediates contraction of porcine coronary arteries.[6] Purinergic Signalling. (Note: Contextual citation based on snippet data).
- Gao, Z. G., et al. (2013). The role of P2Y14 and other P2Y receptors in murine mast cell activation. Purinergic Signalling.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. resources.tocris.com [resources.tocris.com]
- 2. news-medical.net [news-medical.net]
- 3. Signalling and pharmacological properties of the P2Y receptor - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Pharmacological characterization of P2Y receptor subtypes – an update - PMC [pmc.ncbi.nlm.nih.gov]
- 5. JCI Insight - Adipocyte P2Y14 receptors play a key role in regulating whole-body glucose and lipid homeostasis [insight.jci.org]
- 6. pa2online.org [pa2online.org]
- To cite this document: BenchChem. [Technical Guide: Physiological Effects of P2Y14 Receptor Activation by MRS 2690]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1139528/docs#technical-guide-physiological-effects-of-p2y14-receptor-activation-by-mrs-2690]

© 2026 BenchChem. All rights reserved.

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.